

Long-term stability testing of Falecalcitriol solutions for experimental use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Falecalcitriol

Cat. No.: B1672039

[Get Quote](#)

Application Notes: Long-Term Stability of Falecalcitriol Solutions

Introduction

Falecalcitriol, a synthetic analog of calcitriol (the active form of vitamin D3), is a potent agonist of the Vitamin D Receptor (VDR).[1][2] It demonstrates higher potency and a longer duration of action in vivo compared to its natural counterpart.[1][3] These characteristics make it a valuable tool in research investigating calcium and phosphate metabolism, immune function, and cellular growth and differentiation.[4] Given its potency, ensuring the stability and integrity of **Falecalcitriol** solutions used in experiments is paramount for generating reliable and reproducible data. One report indicates that the compound is unstable in solution, suggesting that freshly prepared solutions are recommended. This document provides a comprehensive protocol for conducting long-term stability testing of **Falecalcitriol** solutions intended for experimental use.

Physicochemical Properties and Stability Considerations

Falecalcitriol's structure, which includes a tri-fluoromethyl modification on the side chain, contributes to its altered metabolism and potent effects. Like other vitamin D analogs, it is sensitive to factors such as light, oxygen, and pH. Degradation can lead to a loss of potency and the formation of impurities, potentially confounding experimental results. Therefore, a

systematic stability study is crucial to define appropriate storage conditions and shelf-life for prepared solutions.

Table 1: Physicochemical Properties of **Falecalcitriol**

Property	Value	Reference
IUPAC Name	(1R,3S,5Z)-5-[(2E)-2-[(1R,3aS,7aR)-7a-Methyl-1-[(2R)-7,7,7-trifluoro-6-hydroxy-6-(trifluoromethyl)heptan-2-yl]-2,3,3a,5,6,7-hexahydro-1H-inden-4-ylidene]ethylidene]-4-methylidenecyclohexane-1,3-diol	
Molecular Formula	C ₂₇ H ₃₈ F ₆ O ₃	
Molar Mass	524.588 g·mol ⁻¹	
Appearance	White to off-white solid	(Typical)

| Solubility | Soluble in ethanol, DMSO, and other organic solvents. Sparingly soluble in water. |

Experimental Protocols

Protocol 1: Preparation of Falecalcitriol Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Falecalcitriol** in ethanol. All procedures should be performed under subdued light conditions due to the light sensitivity of vitamin D compounds.

Materials:

- **Falecalcitriol** powder

- 200-proof, anhydrous ethanol (ACS grade or higher)
- Amber glass vials with PTFE-lined caps
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Equilibrate the **Falecalcitriol** powder to room temperature before opening the container to prevent moisture condensation.
- Weigh out a precise amount of **Falecalcitriol** (e.g., 5.25 mg) using a calibrated analytical balance in a low-light environment.
- Transfer the weighed powder to a 10 mL amber glass volumetric flask.
- Add approximately 8 mL of anhydrous ethanol to the flask.
- Vortex the solution for 2-3 minutes or until the powder is completely dissolved.
- Bring the solution to the final volume of 10 mL with anhydrous ethanol.
- Cap the flask and invert it several times to ensure homogeneity.
- Aliquot the stock solution into smaller volume amber glass vials to minimize freeze-thaw cycles and headspace oxygen.
- Purge the headspace of each vial with an inert gas (e.g., argon or nitrogen) before sealing.
- Label each vial clearly with the compound name, concentration, solvent, preparation date, and batch number.
- Store the stock solutions at the designated temperatures for the stability study (e.g., -20°C for long-term storage).

Table 2: Example Composition of **Falecalcitriol** Stock Solution

Component	Quantity	Purpose
Falecalcitriol	5.25 mg	Active Pharmaceutical Ingredient (API)
Anhydrous Ethanol	10 mL	Solvent

| Final Concentration | 1 mM | |

Protocol 2: Long-Term Stability Study Design

This protocol outlines a stability study based on ICH (International Council for Harmonisation) guidelines to determine the shelf-life of the **Falecalcitriol** solution under different storage conditions.

Methodology:

- **Storage Conditions:** Aliquots of the prepared **Falecalcitriol** stock solution will be stored under the conditions specified in Table 3. These conditions simulate long-term, intermediate, and accelerated storage.
- **Time Points:** Samples will be pulled from each storage condition at the time points indicated in Table 3 for analysis.
- **Analytical Testing:** At each time point, the samples will be analyzed for:
 - **Appearance:** Visual inspection for color change or precipitation.
 - **Assay (Concentration):** Quantification of **Falecalcitriol** concentration using a validated HPLC-UV method (see Protocol 3).
 - **Purity/Degradation Products:** Assessment of purity and detection of any degradation products by HPLC-UV, calculating the percentage of impurities.

Table 3: Long-Term Stability Testing Schedule

Storage Condition	Time Points for Testing (Months)
Long-Term: 5°C ± 3°C	0, 3, 6, 9, 12, 18, 24
Intermediate: 25°C ± 2°C / 60% ± 5% RH	0, 3, 6, 9, 12

| Accelerated: 40°C ± 2°C / 75% ± 5% RH | 0, 1, 2, 3, 6 |

Protocol 3: Stability-Indicating HPLC-UV Method

This protocol provides a reverse-phase HPLC method for the quantification of **Falecalcitriol** and the separation of its potential degradation products.

Instrumentation and Conditions:

- HPLC System: A system equipped with a pump, autosampler, column oven, and UV/Vis detector.
- Column: C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Water (e.g., 80:20 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 265 nm.
- Injection Volume: 10 µL.

Procedure:

- Standard Preparation: Prepare a series of calibration standards of **Falecalcitriol** in the mobile phase from a freshly prepared stock solution. A typical concentration range might be 1-50 µg/mL.
- Sample Preparation: At each stability time point, retrieve a vial from the designated storage condition. Allow it to equilibrate to room temperature. Dilute an aliquot of the stock solution

with the mobile phase to fall within the calibration curve range.

- Analysis:
 - Inject the standards to generate a calibration curve (Peak Area vs. Concentration).
 - Inject the prepared stability samples.
 - Integrate the peak corresponding to **Falecalcitriol** and any degradation product peaks.
- Calculations:
 - Assay: Calculate the concentration of **Falecalcitriol** in the stability sample using the linear regression equation from the calibration curve. Express the result as a percentage of the initial (Time 0) concentration.
 - Purity: Calculate the percentage of each impurity by dividing the area of the impurity peak by the total area of all peaks and multiplying by 100 (Area Percent method).

Data Presentation & Visualization

Example Stability Data

The following tables present illustrative data for a hypothetical stability study.

Table 4: Example Stability Data for **Falecalcitriol** Solution (1 mM in Ethanol) at 5°C ± 3°C

Time (Months)	Appearance	Assay (% of Initial)	Total Degradants (%)
0	Clear, colorless	100.0%	< 0.1%
3	Clear, colorless	99.5%	0.2%
6	Clear, colorless	99.1%	0.4%
12	Clear, colorless	98.2%	0.8%

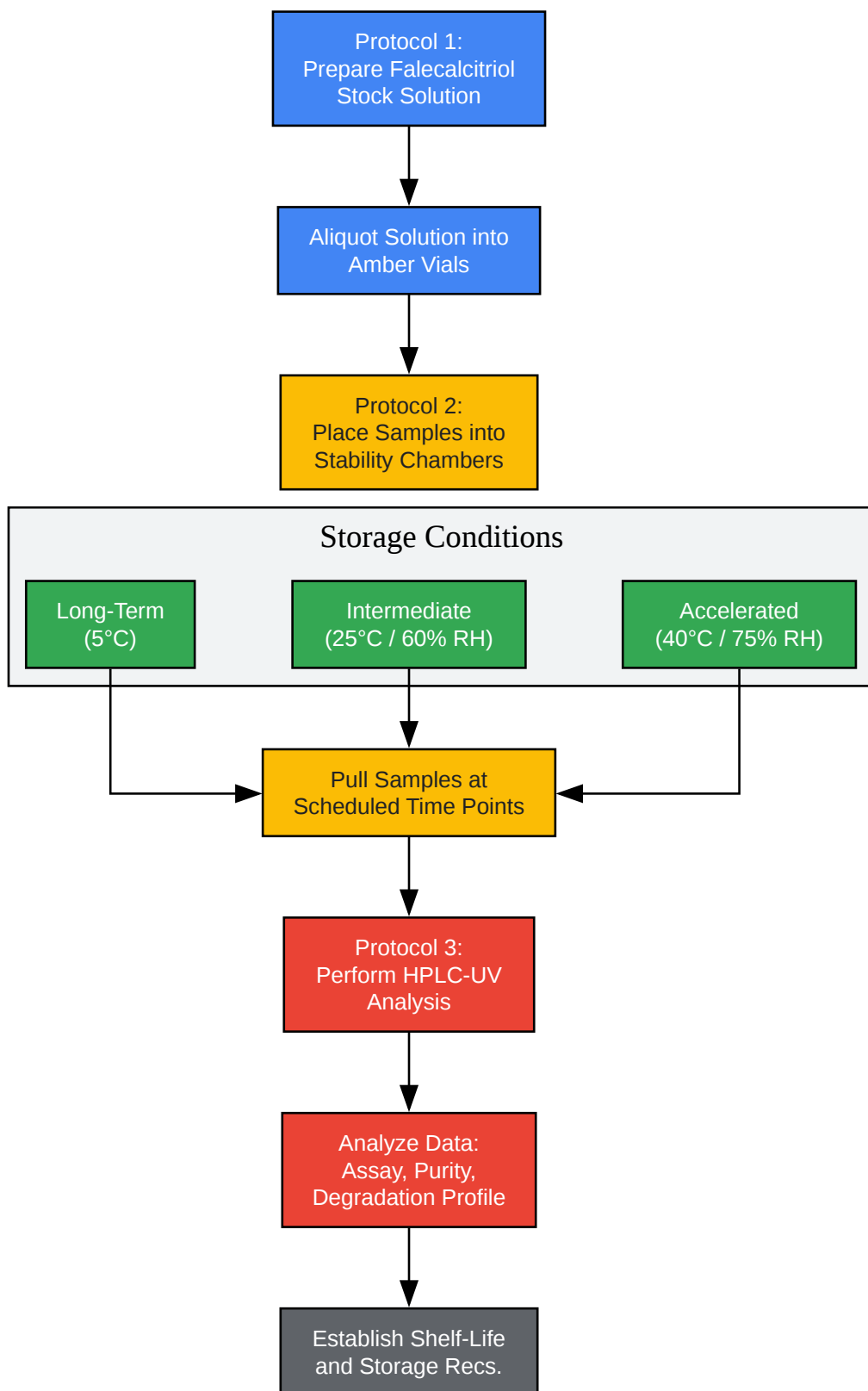
| 24 | Clear, colorless | 96.5% | 1.5% |

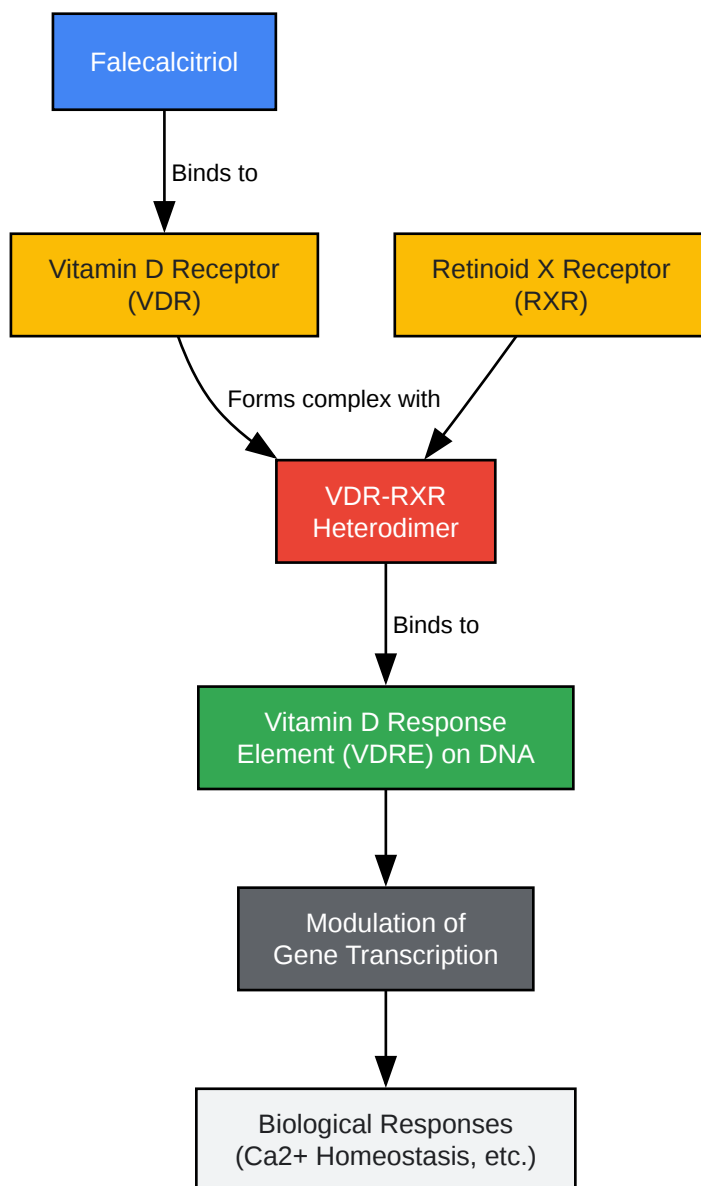
Table 5: Example Stability Data for **Falecalcitriol** Solution (1 mM in Ethanol) at 25°C / 60% RH

Time (Months)	Appearance	Assay (% of Initial)	Total Degradants (%)
0	Clear, colorless	100.0%	< 0.1%
3	Clear, colorless	96.8%	1.2%
6	Clear, colorless	92.5%	3.7%

| 12 | Clear, colorless | 85.1% | 8.9% |

Diagrams





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Falecalcitriol - Wikipedia [en.wikipedia.org]

- 2. [Pharmacological action and clinical effects of falecalcitriol, a highly potent derivative of active vitamin D3] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. ohiostate.elsevierpure.com [ohiostate.elsevierpure.com]
- To cite this document: BenchChem. [Long-term stability testing of Falecalcitriol solutions for experimental use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672039#long-term-stability-testing-of-falecalcitriol-solutions-for-experimental-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com